

An In-depth Technical Guide to Methyl 2-chloro-4-methoxynicotinate

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Compound of Interest

Compound Name: *Methyl 2-chloro-4-methoxynicotinate*

CAS No.: 344298-51-7

Cat. No.: B2889031

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This guide provides a comprehensive technical overview of **Methyl 2-chloro-4-methoxynicotinate** (CAS No. 344298-51-7), a key heterocyclic building block for researchers, medicinal chemists, and professionals in drug development and fine chemical synthesis. This document moves beyond a simple datasheet to offer practical insights into its synthesis, characterization, reactivity, and applications, grounded in established chemical principles.

Core Compound Identity and Physicochemical Properties

Methyl 2-chloro-4-methoxynicotinate is a substituted pyridine derivative, a class of compounds of significant interest in medicinal chemistry due to their prevalence in biologically active molecules.^[1] The strategic placement of the chloro, methoxy, and methyl ester functionalities provides a versatile scaffold for synthetic transformations.

Table 1: Physicochemical Properties of **Methyl 2-chloro-4-methoxynicotinate**

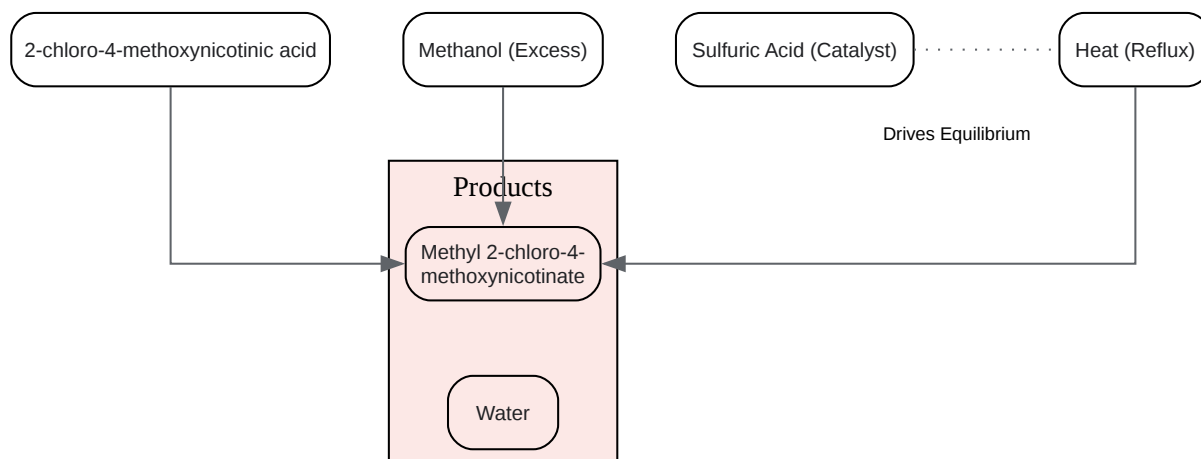
Property	Value	Source(s)
CAS Number	344298-51-7	[2]
Molecular Formula	C ₈ H ₈ ClNO ₃	[2]
Molecular Weight	201.61 g/mol	[2]
Physical Form	Solid	
Boiling Point	289.6 ± 35.0 °C at 760 mmHg	
Purity	Typically ≥97%	[3]
Storage Conditions	Store in a cool, dry place; Inert atmosphere, 2-8°C	[2][3]
SMILES	<chem>COc1ccnc(c1C(=O)OC)Cl</chem>	[3]
InChI Key	GQIGLHVYCRDEFF-UHFFFAOYSA-N	

Synthesis Pathway and Mechanistic Rationale

While multiple synthetic routes to substituted nicotines exist, a common and logical approach to **Methyl 2-chloro-4-methoxynicotinate** involves the esterification of its corresponding carboxylic acid precursor, 2-chloro-4-methoxynicotinic acid. This method is favored for its reliability and straightforward execution.

Proposed Synthesis: Acid-Catalyzed Esterification

The synthesis hinges on a classic Fischer-Speier esterification, a cornerstone of organic synthesis. The carboxylic acid is reacted with an excess of methanol in the presence of a strong acid catalyst, typically sulfuric acid, to drive the equilibrium towards the desired ester product.



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Caption: Workflow for the synthesis of **Methyl 2-chloro-4-methoxynicotinate**.

Mechanistic Insight

The reaction proceeds via a well-established mechanism:

- **Protonation of the Carbonyl:** The catalytic acid protonates the carbonyl oxygen of the carboxylic acid, significantly increasing the electrophilicity of the carbonyl carbon.
- **Nucleophilic Attack:** A molecule of methanol, acting as a nucleophile, attacks the activated carbonyl carbon. This step forms a tetrahedral intermediate.
- **Proton Transfer:** A proton is transferred from the newly added hydroxyl group to one of the existing hydroxyl groups, converting it into a good leaving group (water).
- **Elimination of Water:** The tetrahedral intermediate collapses, reforming the carbonyl double bond and eliminating a molecule of water.
- **Deprotonation:** The protonated ester is deprotonated by a weak base (e.g., another molecule of methanol or the conjugate base of the acid catalyst) to yield the final methyl ester and regenerate the acid catalyst.

The use of excess methanol is a critical experimental choice. According to Le Châtelier's principle, this shifts the reaction equilibrium to the right, maximizing the yield of the ester product.

Detailed Experimental Protocol (Self-Validating System)

This protocol is adapted from established procedures for the esterification of similar nicotinic acids.^[4]

- Objective: To synthesize **Methyl 2-chloro-4-methoxynicotinate** via acid-catalyzed esterification.
- Materials:
 - 2-chloro-4-methoxynicotinic acid
 - Methanol (anhydrous)
 - Concentrated Sulfuric Acid (H_2SO_4)
 - Saturated Sodium Bicarbonate (NaHCO_3) solution
 - Ethyl Acetate
 - Anhydrous Magnesium Sulfate (MgSO_4) or Sodium Sulfate (Na_2SO_4)
- Procedure:
 - Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2-chloro-4-methoxynicotinic acid (1.0 eq) in methanol (20-30 mL per gram of acid). Stir to ensure complete dissolution.
 - Catalyst Addition: Carefully and slowly add concentrated sulfuric acid (0.1-0.2 eq) to the methanolic solution while stirring. An exotherm may be observed.
 - Reaction: Heat the mixture to reflux and maintain for 4-6 hours. The reaction progress should be monitored by Thin Layer Chromatography (TLC) until the starting carboxylic acid is consumed.

- Work-up - Neutralization: Cool the reaction mixture to room temperature. Slowly add saturated sodium bicarbonate solution to neutralize the excess acid. Caution is advised as CO₂ evolution will occur. Continue addition until the pH is neutral to slightly basic (pH 7-8).
- Work-up - Extraction: Transfer the mixture to a separatory funnel and extract with ethyl acetate (3 x volume of the reaction mixture).
- Work-up - Washing & Drying: Combine the organic layers and wash with saturated sodium chloride (brine) solution. Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Isolation: Filter off the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude product.
- Purification: The crude product can be purified by flash column chromatography on silica gel, typically using a gradient of ethyl acetate in hexane, to afford the pure **Methyl 2-chloro-4-methoxynicotinate**.
- Validation: The identity and purity of the final product must be confirmed by spectroscopic methods (NMR, MS) and chromatographic analysis (HPLC). The yield should be calculated based on the purified product.

Spectroscopic and Chromatographic Characterization

Full analytical documentation, including NMR, HPLC, and LC-MS data, is reported to be available from suppliers such as BLD Pharm, confirming the compound's structure and purity.

[\[5\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR: The proton NMR spectrum is expected to show distinct signals corresponding to the different proton environments. Based on the analysis of a closely related structure, methyl 2-chloronicotinate, the following peaks can be predicted:[\[6\]](#)
 - A singlet around 3.9-4.0 ppm integrating to 3 protons, corresponding to the methoxy group (-OCH₃) at the C4 position.

- A singlet around 3.8-3.9 ppm integrating to 3 protons, corresponding to the methyl ester group (-COOCH₃).
- Two doublets in the aromatic region (7.0-8.5 ppm), each integrating to 1 proton, corresponding to the two protons on the pyridine ring. The coupling constants will be indicative of their ortho relationship.
- ¹³C NMR: The carbon NMR spectrum will provide evidence for all 8 carbon atoms in the molecule. Based on data from similar substituted pyridines, the following approximate chemical shifts are expected:[\[7\]](#)[\[8\]](#)[\[9\]](#)
 - ~165-170 ppm: Carbonyl carbon of the ester.
 - ~160-165 ppm: C4 carbon attached to the methoxy group.
 - ~145-155 ppm: C2 and C6 carbons of the pyridine ring.
 - ~110-125 ppm: C3 and C5 carbons of the pyridine ring.
 - ~55-60 ppm: Methoxy carbon (-OCH₃).
 - ~52-55 ppm: Methyl ester carbon (-COOCH₃).

Mass Spectrometry (MS)

Mass spectrometry is used to confirm the molecular weight. For **Methyl 2-chloro-4-methoxynicotinate** (MW = 201.61), an ESI-MS in positive ion mode would be expected to show a molecular ion peak [M+H]⁺ at m/z 202. A key feature to observe is the isotopic pattern characteristic of a chlorine-containing compound: a pair of peaks at [M+H]⁺ and [M+2+H]⁺ with an approximate intensity ratio of 3:1.

Infrared (IR) Spectroscopy

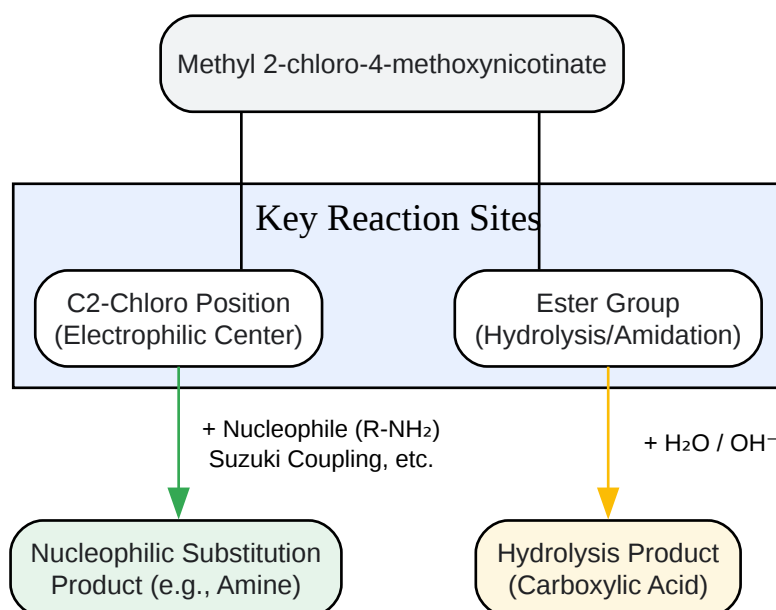
The IR spectrum will show characteristic absorption bands for the functional groups present:

- ~1720-1740 cm⁻¹: A strong C=O stretching vibration from the ester carbonyl group.
- ~1550-1600 cm⁻¹: C=C and C=N stretching vibrations characteristic of the pyridine ring.

- $\sim 1200\text{-}1300\text{ cm}^{-1}$: C-O stretching vibrations from the ester and ether linkages.
- $\sim 700\text{-}800\text{ cm}^{-1}$: C-Cl stretching vibration.

Chemical Reactivity and Synthetic Utility

The utility of **Methyl 2-chloro-4-methoxynicotinate** as a synthetic intermediate stems from the reactivity of its key functional groups.



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Caption: Reactivity map of **Methyl 2-chloro-4-methoxynicotinate**.

Nucleophilic Aromatic Substitution (S_NAr) at the C2-Position

The chlorine atom at the C2 position of the pyridine ring is activated towards nucleophilic substitution.^[10] The electron-withdrawing nature of the ring nitrogen and the ester group makes the C2 carbon electrophilic, facilitating attack by a wide range of nucleophiles.^[11]

- Mechanism: This reaction typically proceeds via a bimolecular addition-elimination mechanism (S_NAr). The nucleophile attacks the carbon bearing the chlorine, forming a

resonance-stabilized anionic intermediate known as a Meisenheimer complex. The leaving group (chloride) is then expelled to restore aromaticity.

- Applications: This reactivity is central to its role as a building block. It allows for the introduction of various functional groups, such as amines, thiols, and alcohols, or for the construction of more complex heterocyclic systems through reactions like Suzuki or Buchwald-Hartwig cross-coupling.^[1] This versatility is invaluable in generating libraries of compounds for drug discovery.

Reactions of the Ester Group

The methyl ester group can undergo standard ester transformations.

- Hydrolysis: The ester can be hydrolyzed back to the parent carboxylic acid under either acidic or basic conditions. Basic hydrolysis (saponification), using a reagent like sodium hydroxide in a water/methanol mixture, is common and typically proceeds to completion.^[12] This reaction is often used to unmask the carboxylic acid functionality after other synthetic steps have been performed.
- Amidation: The ester can be converted to an amide by reaction with an amine, often at elevated temperatures. This provides another route to diversify the molecular scaffold.

Applications in Drug Discovery and Development

Substituted pyridines are a privileged scaffold in medicinal chemistry. The presence of both a halogen (a common site for modification) and a methoxy group (which can influence solubility and metabolic stability) makes this intermediate particularly valuable.

While specific drugs derived directly from **Methyl 2-chloro-4-methoxynicotinate** are not prominently disclosed in public literature, its structural motifs are present in numerous biologically active compounds. It serves as an intermediate for creating molecules with potential applications in:

- Oncology: As a building block for kinase inhibitors and other anti-cancer agents.
- Infectious Diseases: For the synthesis of novel antibacterial and antiviral compounds.
- Agrochemicals: In the development of advanced herbicides and pesticides.^[13]

The ability to perform selective modifications at the C2 and C3 positions allows medicinal chemists to systematically explore the structure-activity relationship (SAR) of a lead compound, optimizing its potency, selectivity, and pharmacokinetic properties.

Safety and Handling

Based on supplier safety data, **Methyl 2-chloro-4-methoxynicotinate** is classified as harmful and an irritant.

- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).
- Personal Protective Equipment (PPE): Always handle this compound in a well-ventilated fume hood while wearing appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.

Conclusion

Methyl 2-chloro-4-methoxynicotinate is a high-value synthetic intermediate characterized by its versatile reactivity. The presence of three distinct functional groups on a pyridine core provides a robust platform for the synthesis of complex molecules. A thorough understanding of its synthesis, characterization, and chemical behavior, as detailed in this guide, is essential for its effective application in research and development, particularly within the pharmaceutical and agrochemical industries.

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